

An In-depth Technical Guide on Z-Thr(Bzl)-OH

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Compound of Interest

Compound Name: **Z-Thr(Bzl)-OH**

Cat. No.: **B554296**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical properties of **Z-Thr(Bzl)-OH**, a derivative of the amino acid threonine utilized in peptide synthesis and other areas of chemical research.

Quantitative Data Summary

The key quantitative properties of **Z-Thr(Bzl)-OH** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₉ H ₂₁ NO ₅	[1][2][3]
Molecular Weight	343.37 g/mol	[1][2]
CAS Number	69863-36-1	
Appearance	White to off-white solid	
Purity	98.94%	

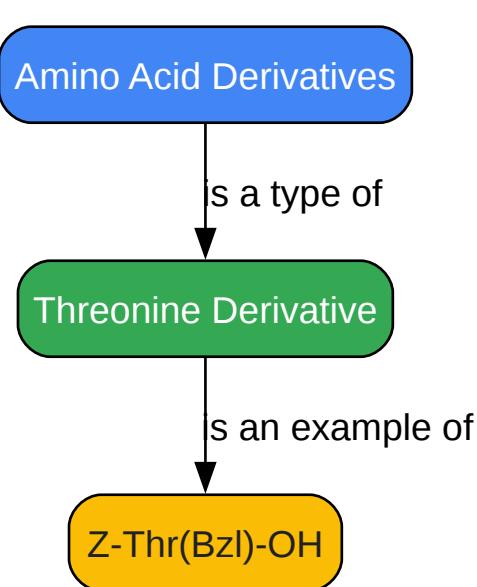
Experimental Protocols

While specific experimental protocols for the synthesis or application of **Z-Thr(Bzl)-OH** are proprietary and vary between manufacturers, the general principles of its use in solid-phase peptide synthesis (SPPS) are well-established. A typical workflow would involve:

- Resin Loading: The C-terminal amino acid is attached to a solid support (resin).
- Deprotection: The N-terminal protecting group (e.g., Fmoc or Boc) of the resin-bound amino acid is removed.
- Coupling: **Z-Thr(Bzl)-OH**, with its carboxylic acid group activated, is then coupled to the deprotected N-terminus of the growing peptide chain. The benzyl (Bzl) group protects the side-chain hydroxyl of threonine from unwanted reactions.
- Washing: The resin is washed to remove excess reagents and byproducts.
- Repeat: Steps 2-4 are repeated with subsequent amino acids until the desired peptide sequence is assembled.
- Cleavage and Deprotection: The completed peptide is cleaved from the resin, and all protecting groups (including the Z and Bzl groups) are removed, typically with a strong acid cocktail.
- Purification and Analysis: The crude peptide is purified, commonly by reverse-phase high-performance liquid chromatography (RP-HPLC), and its identity is confirmed by mass spectrometry.

Logical Relationships

The following diagram illustrates the hierarchical relationship of **Z-Thr(Bzl)-OH** within the classification of chemical compounds.



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Caption: Hierarchical classification of **Z-Thr(Bzl)-OH**.

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References

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